

Guanidine Monohydrobromide: Hazard Profile and Key Data

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Compound of Interest

Compound Name: Guanidine Monohydrobromide

CAS No.: 19244-98-5

Cat. No.: B125025

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Guanidine Monohydrobromide (or Guanidinium Bromide) is a salt that, like its more common counterparts Guanidine Hydrochloride and Thiocyanate, presents notable health and environmental risks.[1][2] It is crucial to understand its properties to handle it safely.

Property	Data	Source(s)
Chemical Formula	CH ₆ BrN ₃	
Molecular Weight	139.98 g/mol	[3]
Appearance	White powder	[4]
Primary Health Hazards	Harmful if swallowed or inhaled.[3] Causes skin and serious eye irritation.[3]	[3]

Frequently Asked Questions (FAQs)

This section addresses common queries researchers may have regarding the handling of **Guanidine Monohydrobromide** waste.

Q1: What are the primary hazards I should be aware of when handling **Guanidine Monohydrobromide** waste?

A1: The primary hazards are acute toxicity if swallowed or inhaled, and it causes significant skin and eye irritation.[3] Inhalation of dust should be minimized, and direct contact with skin and eyes must be avoided.[5][6][7] All handling procedures should be based on the assumption that the material is hazardous.

Q2: What Personal Protective Equipment (PPE) is mandatory for handling this type of waste?

A2: A multi-layered approach to PPE is essential.[8]

- Eye and Face Protection: Chemical safety goggles are required to protect against splashes and dust.[1][6] A face shield should be worn when there is a higher risk of splashing.[6]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are recommended.[8][9] Always inspect gloves for tears before use and practice proper glove removal techniques to avoid skin contact.[10]
- Body Protection: A laboratory coat is mandatory to protect skin and clothing from contamination.[1][11]
- Respiratory Protection: All handling of solid **Guanidine Monohydrobromide** and its waste should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize dust generation and inhalation.[1][8] If a fume hood is not available and dust may be generated, a NIOSH-approved respirator is necessary.[1][6]

Q3: How should I store **Guanidine Monohydrobromide** waste before disposal?

A3: Waste should be stored in designated, clearly labeled, and leak-proof hazardous waste containers.[1] The containers must be kept securely sealed in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.[10][12][13] Ensure the storage area is separate from general laboratory traffic.

Q4: Can I neutralize **Guanidine Monohydrobromide** waste in the lab before disposal?

A4: While neutralization procedures exist for some guanidine salts like the hydrochloride or thiocyanate forms, it is not a recommended standard practice for general laboratory waste due to the potential for exothermic or other hazardous reactions.[1] All waste, even if neutralized, must still be collected and disposed of as hazardous waste through your institution's Environmental Health and Safety (EHS) department.[1] The safest and most compliant approach is to segregate the waste at the source and have it handled by trained professionals.

Q5: Is it acceptable to dispose of small amounts of **Guanidine Monohydrobromide** waste down the drain?

A5: Absolutely not. Guanidine salts can be harmful to aquatic life.[2] Do not allow the chemical or its waste to enter drains, sewers, or waterways.[1][5][8] All waste, regardless of quantity, must be collected and disposed of as hazardous chemical waste.[7][12]

Troubleshooting Guides: Spill Management

In the event of a spill, a swift and correct response is critical to mitigate exposure and environmental contamination.

Scenario: You've spilled solid Guanidine Monohydrobromide powder on the benchtop.

Protocol: Small Solid Spill Cleanup

- **Alert & Secure:** Immediately alert personnel in the vicinity.[14] If the spill is large or in a poorly ventilated area, evacuate and notify your supervisor and EHS department.[1][8]
- **Don PPE:** Before addressing the spill, ensure you are wearing the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[8]
- **Containment:** For a small, manageable spill, prevent the powder from becoming airborne. Do not use a dry paper towel, as this can generate dust.[1]
- **Cleanup:** Carefully sweep or vacuum up the material.[8] Use tools like a spatula or a scoop to minimize dust generation.[8] Place the collected powder and any contaminated cleaning materials (e.g., wipes) into a designated, sealable hazardous waste container.[1][8]

- Decontamination: Wipe the spill area with a damp cloth or sponge and soapy water.[14]
Collect all cleaning materials as hazardous waste.[1]
- Labeling & Disposal: Seal and label the hazardous waste container clearly.[1] Arrange for pickup through your institution's EHS department.[1]

Scenario: A solution containing **Guanidine Monohydrobromide** has spilled.

Protocol: Liquid Spill Cleanup

- Alert & Secure: Alert personnel nearby. For large spills, evacuate the area and inform your supervisor and EHS.[1] Ensure the area is well-ventilated.[1]
- Don PPE: Wear appropriate PPE, including safety goggles, a face shield if necessary, a lab coat, and chemical-resistant gloves.[8]
- Containment: Create a dike around the spill's outer edges using an inert absorbent material like sand, earth, or commercial spill pillows.[8][15] This will prevent the spill from spreading. [15]
- Absorption: Apply the absorbent material, working from the outside of the spill toward the center.[15] Allow the material to fully absorb the liquid.[16]
- Collection: Carefully scoop up the absorbent material and place it into a suitable, leak-proof hazardous waste container.[1][15]
- Decontamination: Clean the spill surface with soap and water.[14] All materials used for decontamination must also be placed in the hazardous waste container.[1]
- Disposal: Seal the container, label it as "Hazardous Waste: **Guanidine Monohydrobromide**" (and any other chemical components), and arrange for disposal via your EHS department.[1]

Systematic Waste Disposal Workflow

Proper segregation and handling of waste from the point of generation are paramount for safety and compliance.

Step 1: Waste Segregation at the Source

Immediately separate waste into the following categories:

- Solid Waste: Unused or expired **Guanidine Monohydrobromide**, contaminated powders.
- Liquid Waste: Aqueous solutions containing **Guanidine Monohydrobromide**.
- Contaminated Labware: Items like pipette tips, tubes, and gloves that have come into direct contact with the chemical.

Step 2: Containerization and Labeling

- Solid & Labware Waste: Collect in a designated, robust, and clearly labeled hazardous waste container.^[1] If sharps are contaminated, they must go into a designated sharps container.
- Liquid Waste: Use a separate, leak-proof, and clearly labeled hazardous waste container for all aqueous solutions.^[1]
- Labeling Standard: Every waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Guanidine Monohydrobromide** Waste," and the date of accumulation.^[1] Follow all additional labeling requirements from your institution.

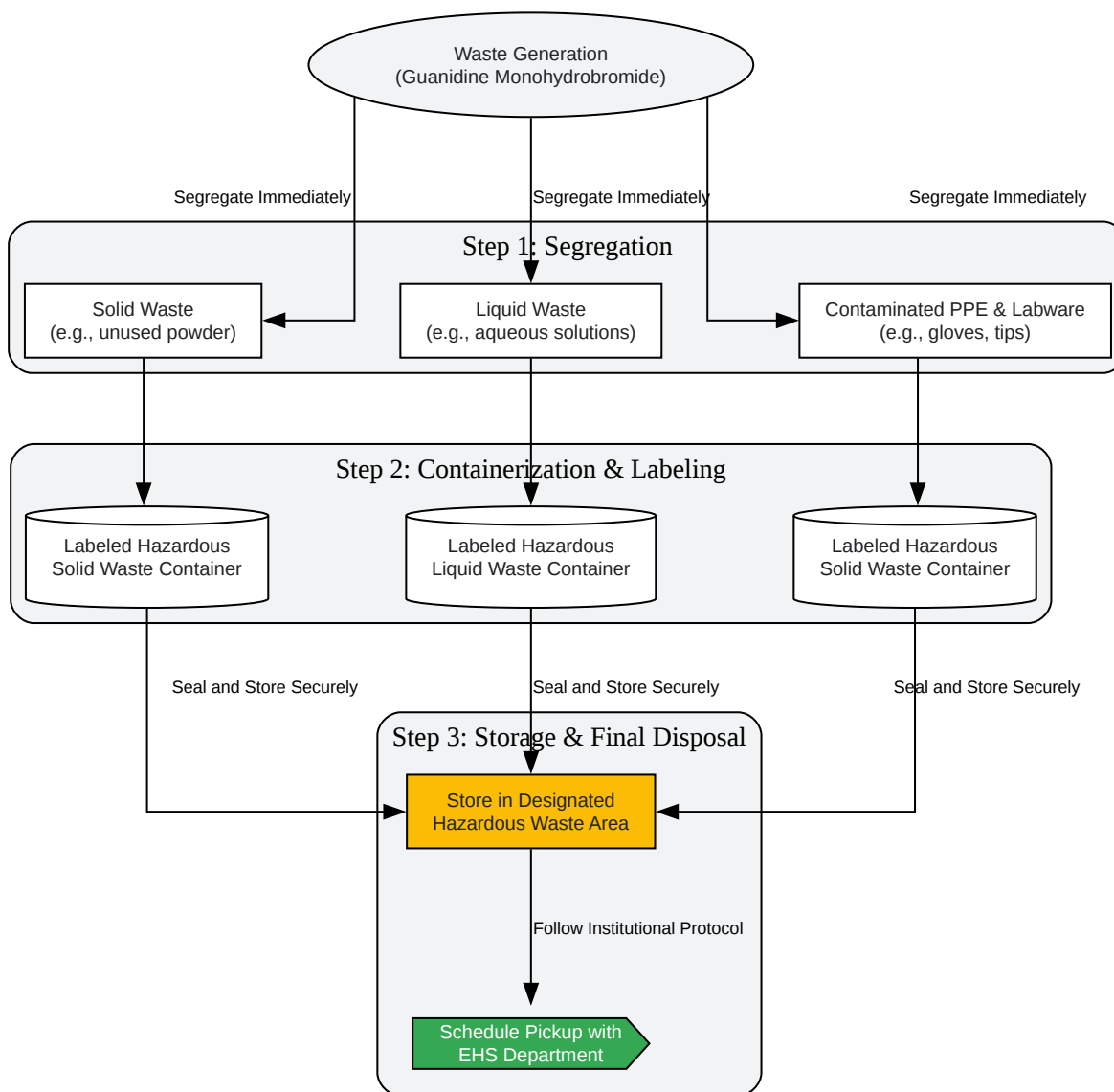
Step 3: Final Disposal Protocol

All waste containing **Guanidine Monohydrobromide** is classified as hazardous and must be disposed of through official channels.

- EHS Coordination: Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for your hazardous waste containers.^[1]
- Regulatory Compliance: Ensure all procedures adhere to local, state, and federal regulations for hazardous waste disposal.^{[7][8][12]} Never dispose of this waste with general trash or via the sanitary sewer system.^{[5][8]}

Waste Disposal Decision Workflow

The following diagram illustrates the decision-making process for the safe and compliant disposal of **Guanidine Monohydrobromide** waste.



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Caption: Workflow for **Guanidine Monohydrobromide** Waste Management.

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